

Scoparinol's role in plant secondary metabolism

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Compound of Interest

Compound Name: *Scoparinol*

Cat. No.: *B15590101*

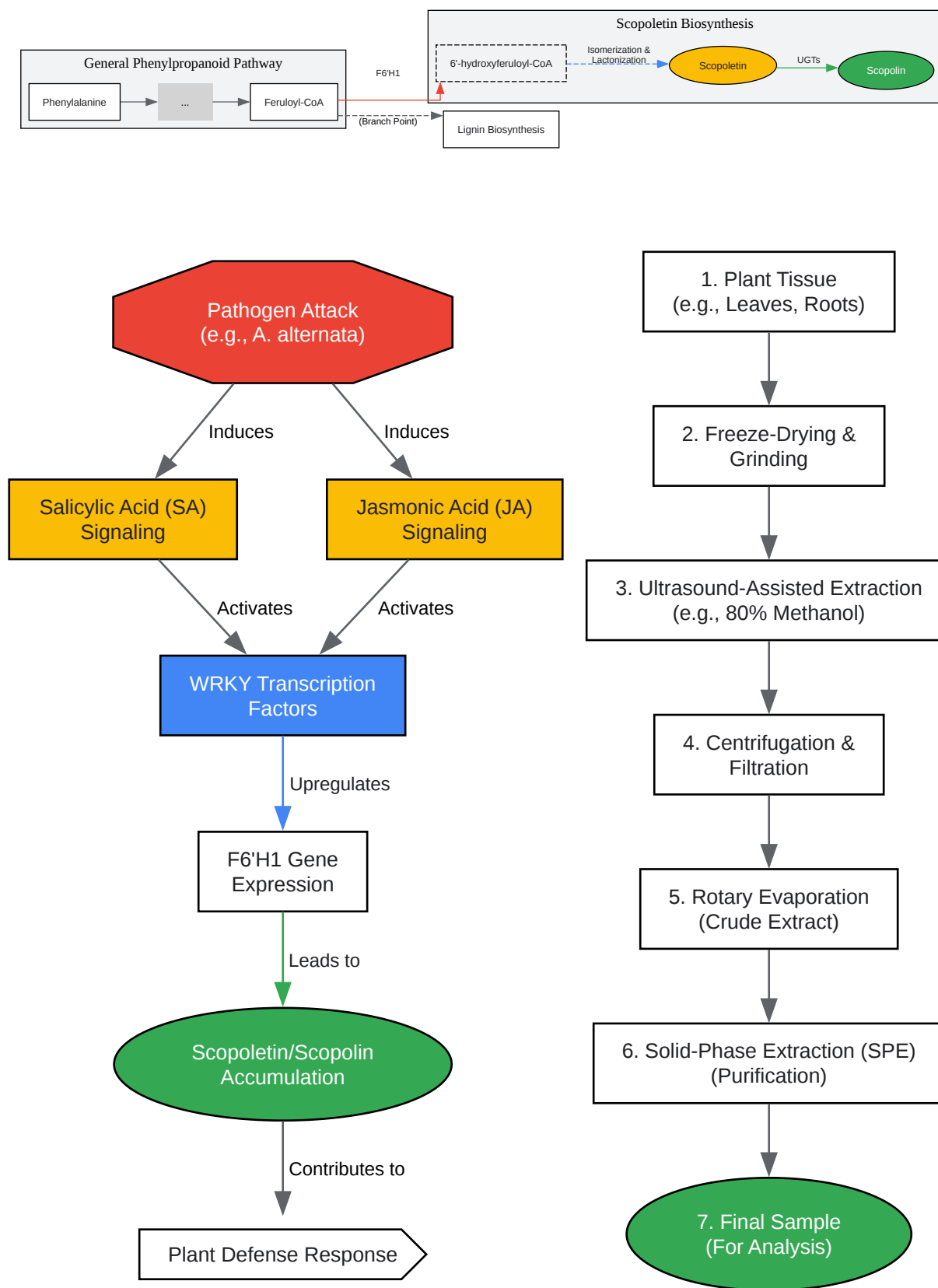
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Biosynthesis of Scopoletin and Scopolin

Scopoletin is synthesized via the phenylpropanoid pathway, a major route in plant secondary metabolism that produces a variety of essential compounds from the amino acid phenylalanine. The biosynthesis of scopoletin represents a branch point from the pathway leading to lignin formation.^[7]

The key steps are as follows:

- **General Phenylpropanoid Pathway:** Phenylalanine is converted through a series of enzymatic reactions to produce key intermediates, including cinnamate, p-coumarate, and eventually feruloyl-CoA.
- **Ortho-hydroxylation:** The critical branching step is the ortho-hydroxylation of feruloyl-CoA. This reaction is catalyzed by feruloyl-CoA 6'-hydroxylase (F6'H), a 2-oxoglutarate-dependent dioxygenase, which is considered a rate-limiting enzyme in scopoletin biosynthesis.^{[5][7][8]}
- **Isomerization and Lactonization:** The product of the F6'H reaction undergoes a trans-cis isomerization of its side chain, followed by spontaneous or enzyme-catalyzed lactonization (ring closure) to form the characteristic coumarin structure of scopoletin.^[7]
- **Glycosylation:** Scopoletin can be converted to its more stable and soluble glycoside, scopolin, through the action of UDP-glucose:phenylpropanoid glucosyltransferases (UGTs).^{[5][6]} This glycosylation step is crucial for regulating the activity and storage of scopoletin within the plant cell.



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